

# The Crucial Role of Plasticizers and the Rise of Cyclohexanoate Esters

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Cyclohexylmethyl  
cyclohexanecarboxylate*

Cat. No.: *B1582815*

[Get Quote](#)

Plasticizers are additives that increase the plasticity or fluidity of a material, primarily for plastics. They are essential in transforming rigid polymers like polyvinyl chloride (PVC) into flexible and durable materials for a vast array of applications. For decades, phthalate esters have dominated the plasticizer market. However, growing health and environmental concerns regarding some low molecular weight phthalates have spurred the development and adoption of safer alternatives.

Cyclohexanoate esters have emerged as a leading class of non-phthalate plasticizers. These are typically produced by the hydrogenation of the corresponding phthalate esters.<sup>[1][2]</sup> One of the most commercially significant examples is 1,2-Cyclohexane dicarboxylic acid diisononyl ester (DINCH), which is used in sensitive applications such as toys, medical devices, and food packaging.<sup>[1][3][4]</sup> This guide will focus on comparing the performance of DINCH as a representative cyclohexanoate ester against a widely used non-ortho-phthalate plasticizer, Dioctyl terephthalate (DOTP), to provide a clear benchmark for its plasticizing efficiency.

## The Mechanism of Plasticization

At a molecular level, plasticizers work by embedding themselves between the polymer chains. This increases the intermolecular distance, thereby reducing the secondary forces (like van der Waals forces and hydrogen bonds) between the polymer chains. This increased mobility of the polymer chains allows them to slide past one another more easily, resulting in a more flexible

and less brittle material. The efficiency of a plasticizer is influenced by several factors including its molecular weight, polarity, and compatibility with the polymer matrix.<sup>[5][6]</sup>

### Mechanism of Polymer Plasticization

## Comparative Performance Data: Cyclohexanoate Esters vs. Alternatives

The plasticizing efficiency of different esters is evaluated based on a range of mechanical and thermal properties of the resulting polymer blend. Below is a summary of typical performance data when DINCH and DOTP are used as primary plasticizers in PVC formulations.

Table 1: Comparison of Mechanical and Thermal Properties of Plasticized PVC

Property	Test Method	Unplasticized PVC	PVC with DINCH	PVC with DOTP
Hardness (Shore A)	ASTM D2240	>100	85 - 95	88 - 98
Tensile Strength (MPa)	ASTM D638	~50	15 - 25	18 - 28
Elongation at Break (%)	ASTM D638	<10	250 - 350	280 - 380
Glass Transition Temp. (T <sub>g</sub> , °C)	DSC	~85	-20 to -30	-15 to -25
Migration Resistance (Weight Loss %)	ASTM D2199	N/A	Low	Very Low

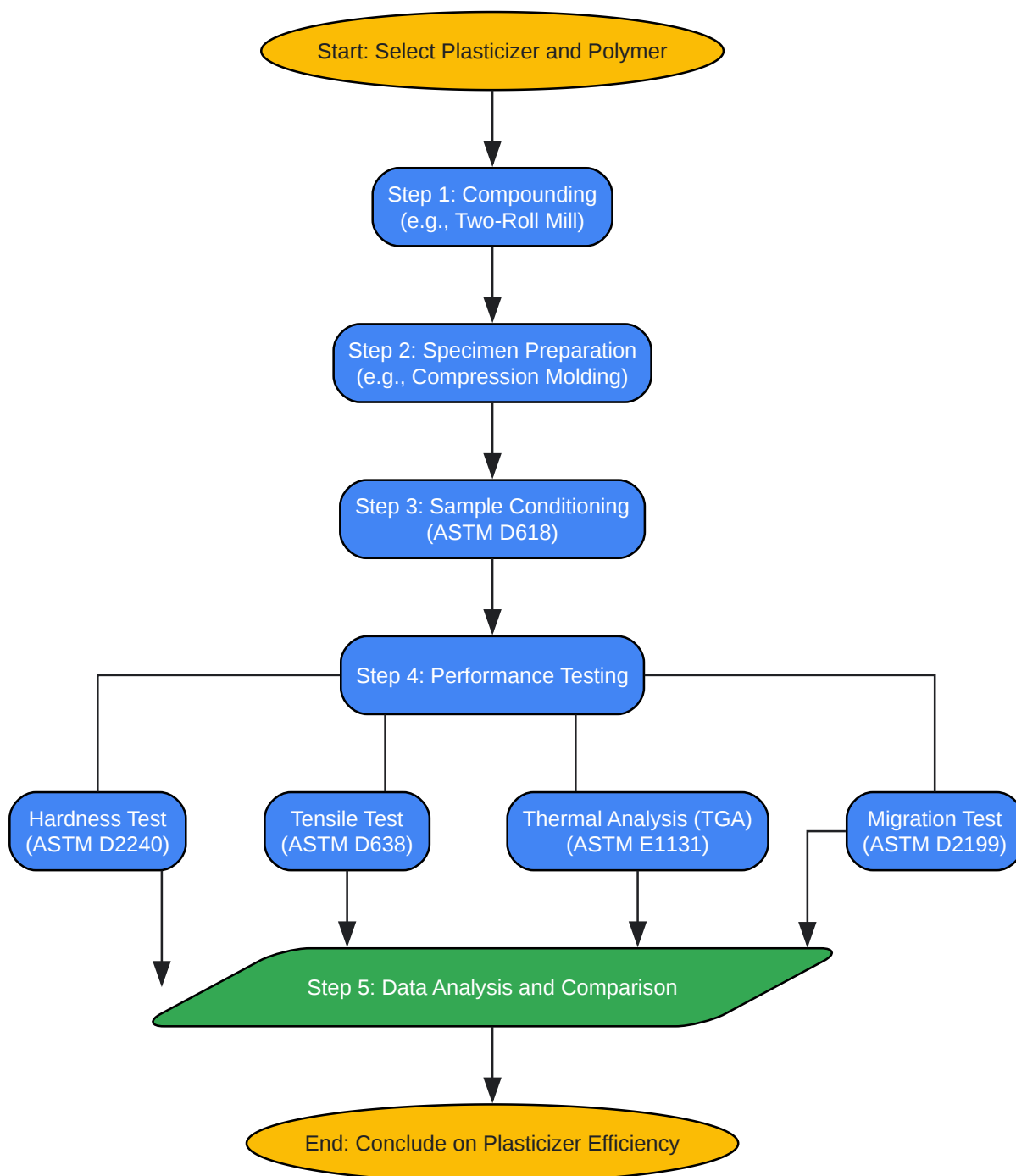
Note: The values presented are typical ranges and can vary depending on the specific formulation and processing conditions.

From the data, it is evident that both DINCH and DOTP significantly enhance the flexibility of PVC, as indicated by the reduced hardness and increased elongation at break. DINCH generally provides a lower glass transition temperature, suggesting a higher plasticizing

efficiency at lower temperatures.[7] DOTP, on the other hand, often exhibits slightly higher tensile strength and superior migration resistance due to its lower volatility.[7][8]

## Experimental Protocols for Evaluating Plasticizer Efficiency

To ensure reproducible and comparable results, standardized testing methodologies are crucial. The following protocols, based on ASTM standards, are fundamental for assessing the performance of plasticizers.



[Click to download full resolution via product page](#)

Workflow for Plasticizer Evaluation

## Sample Preparation: Compounding and Molding

- **Material Weighing:** Accurately weigh the PVC resin, plasticizer, and any other additives (e.g., thermal stabilizers, lubricants) according to the desired formulation.
- **Dry Blending:** Mix the components in a high-speed mixer until a homogeneous powder blend is obtained.
- **Melt Compounding:** Process the dry blend on a two-roll mill at a temperature sufficient to achieve a molten state (typically 160-180°C for PVC). This ensures uniform dispersion of the plasticizer.
- **Sheet Formation:** Continue milling until a coherent sheet of plasticized polymer is formed.
- **Specimen Molding:** Cut the sheet into smaller pieces and use a compression molding press to form standardized test specimens as required by the specific ASTM methods (e.g., dumbbell-shaped specimens for tensile testing).[\[9\]](#)[\[10\]](#)
- **Conditioning:** Condition the molded specimens according to ASTM D618 to ensure consistent temperature and humidity before testing.

## Hardness Testing (ASTM D2240)

This test measures the indentation hardness of the plasticized material.[\[11\]](#)[\[12\]](#)[\[13\]](#)

- **Apparatus:** Use a Shore A or Shore D durometer, depending on the material's hardness.[\[12\]](#)
- **Procedure:**
  - Place the conditioned specimen on a hard, flat surface.
  - Press the durometer foot firmly and evenly onto the specimen.
  - Read the hardness value on the dial within one second of firm contact.[\[14\]](#)
  - Take at least five measurements at different locations on the specimen and report the average value.

## Tensile Properties Testing (ASTM D638)

This method determines the tensile strength, elongation at break, and tensile modulus of the material.[9][10][15][16][17]

- Apparatus: A universal testing machine (UTM) equipped with appropriate grips and an extensometer.[9]
- Procedure:
  - Mount the dumbbell-shaped specimen into the grips of the UTM.
  - Apply a tensile load at a constant crosshead speed until the specimen fractures.[10]
  - The UTM software records the applied force and the elongation of the specimen.
  - From the resulting stress-strain curve, determine the tensile strength at break, elongation at break, and tensile modulus.[5][9]

## Thermogravimetric Analysis (TGA) (ASTM E1131)

TGA is used to evaluate the thermal stability and composition of the plasticized polymer.[18][19][20][21]

- Apparatus: A thermogravimetric analyzer.
- Procedure:
  - Place a small, accurately weighed sample (5-10 mg) into the TGA sample pan.
  - Heat the sample at a controlled rate (e.g., 10°C/min) under a specific atmosphere (e.g., nitrogen or air).
  - The instrument continuously measures the weight of the sample as a function of temperature.
  - The resulting TGA curve shows the onset temperature of degradation, which is an indicator of thermal stability.[19][22]

## Plasticizer Migration Testing (ASTM D2199)

This test assesses the tendency of the plasticizer to migrate out of the polymer.[\[23\]](#)[\[24\]](#)[\[25\]](#)

- Procedure (Activated Carbon Method):
  - Weigh a conditioned specimen of the plasticized material.
  - Place the specimen in a container and surround it with activated carbon.
  - Expose the container to an elevated temperature (e.g., 70°C) for a specified period (e.g., 24 hours).
  - After exposure, remove the specimen, clean its surface, and reweigh it.
  - The weight loss is a measure of the plasticizer that has migrated out of the material.

## Conclusion

The selection of a plasticizer is a multi-faceted decision that requires a thorough understanding of the desired end-product properties and the underlying chemical principles. Cyclohexanoate esters, such as DINCH, have proven to be highly effective and safe alternatives to traditional phthalate plasticizers.[\[26\]](#)[\[27\]](#) They offer excellent plasticizing efficiency, particularly for applications requiring good low-temperature flexibility.

While other non-phthalate plasticizers like DOTP also provide excellent performance, the specific choice will depend on the precise requirements of the application, including mechanical strength, thermal stability, and migration resistance.[\[7\]](#)[\[28\]](#)[\[29\]](#) By employing the standardized experimental protocols outlined in this guide, researchers and developers can objectively compare the performance of different plasticizers and make informed decisions to optimize their polymer formulations.

## References

- ASTM D638: Tensile Properties Plastics. ZwickRoell. URL
- ASTM D2240: Shore Hardness Testing for Plastics and Polymers.
- ASTM D638 Standard Test Method for Tensile Properties of Plastics.
- ASTM D638 Standard Test Method for Tensile Properties of Plastics. Shimadzu. URL
- ASTM D638 and ISO 527 Standards for Tensile Strength Testing. Pacorr. URL
- ASTM D638 Standard Test Method for Tensile Properties of Plastics.

- ASTM D2240 Durometer Hardness. Prospector. URL
- How Do You Test for Plasticizer Migr
- PVC Plasticizers and Stabilizers Following Safer Sustainable P
- Non-Phthalate Plasticizers: DOTP vs. DINCH vs. Citrates.
- Standard Method for Measurement of Plasticizer Migration From Vinyl Fabrics to Lacquers. P2 InfoHouse. URL
- D2199 Standard Test Method for Measurement of Plasticizer Migration From Vinyl Fabrics to Lacquers.
- Shore hardness / durometer hardness: ASTM D2240 | ISO 48-4. ZwickRoell. URL
- How to Test Plasticizer Efficiency in Flexible PVC (ASTM D2284).
- Synthesis of Cyclohexanecarboxylic Acid-Based Methoxypolyethylene Glycols and Polyethylene Glycol Ester as Efficient Plasticizer for Poly(vinyl chloride).
- Recent Attempts in the Design of Efficient PVC Plasticizers with Reduced Migration.
- Synthesis of Cyclohexanecarboxylic Acid-Based Methoxypolyethylene Glycols and Polyethylene Glycol Ester as Efficient Plasticizer for Poly(vinyl chloride). Semantic Scholar. URL
- SPECIALIZED ANALYTICAL METHODS IN PLASTICIZER TESTING.
- ASTM D2240 Durometer Hardness. NAMSA. URL
- Durometer Hardness Testing - ASTM D2240.
- 1,2-Cyclohexane dicarboxylic acid diisononyl ester. Wikipedia. URL
- Latest Medical Plasticizers Materials Evolving to Meet the Challenge. SpecialChem. URL
- Diisononyl 1,2-cyclohexanedicarboxylate (DHIN). PENPET Petrochemical Trading. URL
- Ranking Plasticizers for Polymers with Atomistic Simulations: PVT, Mechanical Properties, and the Role of Hydrogen Bonding in Thermoplastic Starch.
- Assessment of Different Plasticizer – Polyhydroxyalkanoate Mixtures to Obtain Biodegradable Polymeric Films. Aidic. URL
- Competing Effects of Plasticization and Miscibility on the Structure and Dynamics of Natural Rubber: A Comparative Study on Bio and Commercial Plasticizers.
- An innovative plasticizer for sensitive applications.
- Efficiency of plasticizers determined by comparison of hardness according to Shore A.
- Thermal Gravimetric Analysis (TGA). Plastics & Polymer Lab. URL
- How To Conduct A Migration Test For Plastic Packaging. Qualitek Labs. URL
- Comparative Effect of Different Plasticizers on Barrier, Mechanical, Optical, and Sorption Properties of Hydroxypropyl Methylcellulose (HPMC)–Based Edible Film.
- Thermogravimetric Testing of Plastic. AZoM. URL
- Designing of Green Plasticizers and Assessment of the Effectiveness of Their Use.
- Thermal Analysis in Plastics: Thermogravimetric Analysis, TGA. Impact Solutions. URL
- Dioctyl terephthalate (DOTP)



- Development of a Highly Efficient Environmentally Friendly Plasticizer. MDPI. URL
- Use of cyclohexanecarboxylic acid derivatives as plasticizer.
- Understanding Thermogravimetric Testing of Plastics. XRF Scientific. URL
- Environmental exposure to the plasticizer 1,2-cyclohexane dicarboxylic acid, diisononyl ester (DINCH) in US adults (2000—2012).
- In spite of being phthalate plasticizers, why dinp and dotp are safe for humans compared to dop?. Kanademy. URL
- Durability test of plasticized PVC samples in cyclohexane. a Mass loss...
- PLASTICIZER COMPOSITION COMPRISING CYCLOHEXANE POLYESTER-BASED MATERIAL, AND RESIN COMPOSITION COMPRISING SAME.
- Diisononyl cyclohexane-1,2-dicarboxylate (DINCH) – Determination of DINCH metabolites in urine by LC-MS/MS. Publisso. URL
- DOTP vs DINP: Which Plasticizer Is Right for You?. Yuanlong. URL
- Thermogravimetric Analysis (TGA) as a Screening Tool for Plastic Waste Pyrolysis. TA Instruments. URL
- Plasticizer comprising cyclohexane polyester based materials and resin composition comprising the same.
- The Effect of Dicarboxylic Acid Structure on the Plasticizing Ability of Its Ester.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. 1,2-Cyclohexane dicarboxylic acid diisononyl ester - Wikipedia [en.wikipedia.org]
- 2. series.publisso.de [series.publisso.de]
- 3. specialchem.com [specialchem.com]
- 4. Efficient 1,2-Cyclohexanedicarboxylic Acid Diisononyl for industry [penpet.com]
- 5. How to Test Plasticizer Efficiency in Flexible PVC (ASTM D2284) [eureka.patsnap.com]
- 6. pubs.acs.org [pubs.acs.org]
- 7. Non-Phthalate Plasticizers: DOTP vs. DINCH vs. Citrates [eureka.patsnap.com]
- 8. yuanlongchem.com [yuanlongchem.com]

- 9. ASTM D638 Standard Test Method for Tensile Properties of Plastics [ssi.shimadzu.com]
- 10. ASTM D638 and ISO 527 Standards for Tensile Strength Testing [pacorr.com]
- 11. micomlab.com [micomlab.com]
- 12. plastics.ulprospector.com [plastics.ulprospector.com]
- 13. zwickroell.com [zwickroell.com]
- 14. ace-laboratories.com [ace-laboratories.com]
- 15. zwickroell.com [zwickroell.com]
- 16. store.astm.org [store.astm.org]
- 17. ASTM D638 Testing for Tensile Properties of Plastics - Applus DatapointLabs [datapointlabs.com]
- 18. Plastics & Polymer Lab - Thermal Gravimetric Analysis (TGA) [plasticslab.com]
- 19. azom.com [azom.com]
- 20. Thermogravimetric Analysis - Thermal Analysis in Plastics [impact-solutions.co.uk]
- 21. Understanding Thermogravimetric Testing of Plastics - XRF [xrfscientific.com]
- 22. tainstruments.com [tainstruments.com]
- 23. bastone-plastics.com [bastone-plastics.com]
- 24. p2infohouse.org [p2infohouse.org]
- 25. store.astm.org [store.astm.org]
- 26. researchgate.net [researchgate.net]
- 27. Environmental exposure to the plasticizer 1,2-cyclohexane dicarboxylic acid, diisononyl ester (DINCH) in US adults (2000—2012) - PMC [pmc.ncbi.nlm.nih.gov]
- 28. gst-chem.com [gst-chem.com]
- 29. kanademy.com [kanademy.com]
- To cite this document: BenchChem. [The Crucial Role of Plasticizers and the Rise of Cyclohexanoate Esters]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582815#comparing-plasticizing-efficiency-of-different-cyclohexanoate-esters]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)